

Introduction: The Strategic Importance of Fluorinated Scaffolds

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Compound of Interest

Compound Name: *Ethyl 4-amino-2,5-difluorobenzoate*

Cat. No.: *B8761772*

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Ethyl 4-amino-2,5-difluorobenzoate is a specialized aromatic building block of significant interest to researchers in medicinal chemistry and materials science. Its structure, featuring a difluorinated phenyl ring, an amino group, and an ethyl ester, provides a unique combination of properties. Fluorine substitution is a well-established strategy in drug design to modulate metabolic stability, binding affinity, and lipophilicity.[1] The specific 2,5-difluoro substitution pattern can influence the electronic and conformational properties of the molecule, making it a valuable scaffold for creating novel therapeutic agents and functional materials.[1][2]

This guide provides a comprehensive overview for researchers, scientists, and drug development professionals on the commercial landscape, procurement strategies, quality control, and handling of **Ethyl 4-amino-2,5-difluorobenzoate**.

Part 1: Commercial Availability and Procurement Strategy

A direct search for commercial, off-the-shelf suppliers of **Ethyl 4-amino-2,5-difluorobenzoate** reveals that it is not a common catalogue item. The landscape is dominated by isomers and related analogs. This scarcity necessitates a more strategic approach to procurement, often involving custom synthesis.

Analysis of Commercially Available Analogs

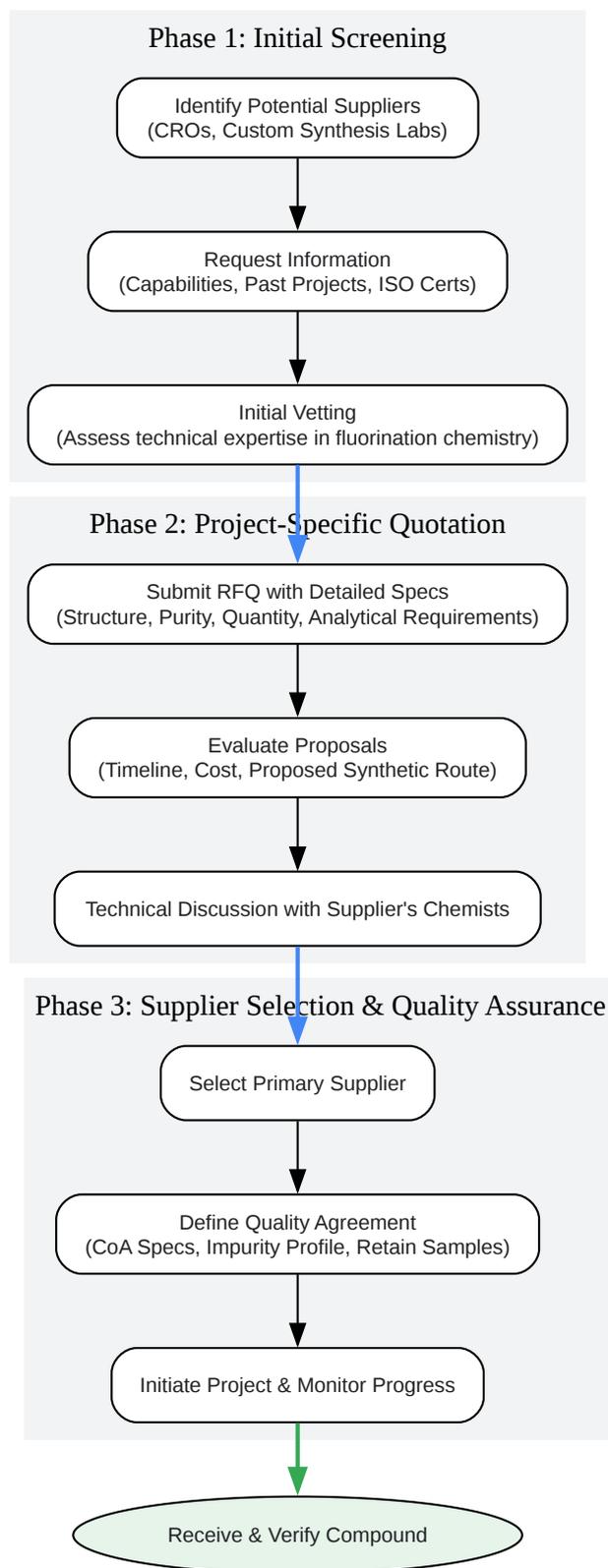
While the target ethyl ester is rare, several closely related compounds are available, which can serve as either starting materials for in-house synthesis or as points of reference when commissioning a custom synthesis project.

Compound Name	CAS Number	Typical Purity	Key Suppliers	Notes
Methyl 4-amino-2,5-difluorobenzoate	952285-52-8	95%	Sigma-Aldrich[3]	The closest commercially available analog. Can be a precursor for transesterification.
Ethyl 4-amino-3,5-difluorobenzoate	1415920-00-1	95%	Sigma-Aldrich	Isomer. Useful for comparative studies on the effect of fluorine positioning.
Ethyl 4-amino-2-fluorobenzoate	73792-06-0 / 73791-06-0	Varies	PubChem lists multiple vendors[4], Scimplify[5]	Mono-fluorinated analog.
Ethyl 2-amino-4,5-difluorobenzoate	864293-36-7	Varies	Allfluoro[6]	Isomeric analog with a different substitution pattern.
Ethyl 4-amino-2,6-difluorobenzoate	191469-36-0	97%	Manchester Organics[7]	Isomer. Useful for understanding steric and electronic effects of fluorine placement.

Custom Synthesis: The Primary Procurement Route

Given the lack of ready stock, researchers will likely need to engage a contract research organization (CRO) or a specialized chemical supplier for custom synthesis. The process of selecting and managing a custom synthesis partner is critical to ensuring the quality and timely delivery of the compound.

Below is a recommended workflow for qualifying a custom synthesis supplier.



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Caption: Workflow for Qualifying a Custom Synthesis Supplier.

Part 2: Synthesis, Quality Control, and Characterization

A robust and well-documented synthetic and analytical protocol is paramount for ensuring the integrity of research outcomes.

Proposed Synthetic Pathway

While a specific published synthesis for **Ethyl 4-amino-2,5-difluorobenzoate** is not readily available in the search results, a plausible route can be extrapolated from procedures for similar molecules, such as the synthesis of Ethyl 4-amino-3,5-difluorobenzoate.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Hypothetical Protocol: Esterification of 4-amino-2,5-difluorobenzoic acid

This protocol assumes the availability of 4-amino-2,5-difluorobenzoic acid, which itself can be synthesized from precursors like 4-bromo-2,5-difluoroaniline.

Objective: To synthesize **Ethyl 4-amino-2,5-difluorobenzoate** via Fischer esterification.

Materials:

- 4-amino-2,5-difluorobenzoic acid
- Absolute Ethanol (EtOH), anhydrous
- Concentrated Sulfuric Acid (H₂SO₄)
- Saturated Sodium Bicarbonate (NaHCO₃) solution
- Dichloromethane (DCM) or Ethyl Acetate
- Anhydrous Sodium Sulfate (Na₂SO₄) or Magnesium Sulfate (MgSO₄)
- Round-bottom flask, reflux condenser, magnetic stirrer, separatory funnel, rotary evaporator

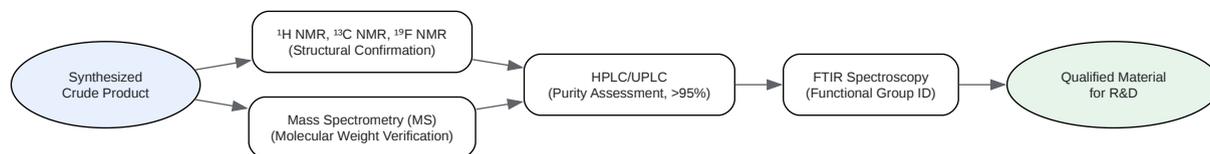
Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve 1 equivalent of 4-amino-2,5-difluorobenzoic acid in an excess of anhydrous ethanol (e.g., 10-20 mL per gram of acid).
- **Catalysis:** Carefully add a catalytic amount of concentrated sulfuric acid (e.g., 0.1-0.2 equivalents, or a few drops) to the solution while stirring.
- **Reflux:** Equip the flask with a reflux condenser and heat the mixture to reflux. Monitor the reaction progress using Thin Layer Chromatography (TLC). The reaction is typically complete within 10-24 hours.[\[8\]](#)[\[10\]](#)
- **Workup - Neutralization:** After the reaction is complete, cool the mixture to room temperature. Carefully neutralize the acid by slowly adding a saturated solution of sodium bicarbonate until effervescence ceases.[\[8\]](#)[\[10\]](#)
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product into an organic solvent like dichloromethane or ethyl acetate. Perform the extraction three times to ensure complete recovery.[\[8\]](#)[\[10\]](#)
- **Drying and Concentration:** Combine the organic layers and dry them over anhydrous sodium sulfate or magnesium sulfate. Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude ethyl ester.[\[8\]](#)[\[10\]](#)
- **Purification:** The crude product can be further purified by column chromatography or recrystallization to achieve the desired purity.

Quality Control and Analytical Characterization

The identity and purity of the synthesized compound must be rigorously confirmed. A comprehensive Certificate of Analysis (CoA) from a supplier should include the following tests. For in-house synthesis, these analytical methods are essential for validation.

Standard Analytical Workflow:



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Caption: Analytical Workflow for Compound Qualification.

Detailed Protocols:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: To confirm the presence and integration of protons on the ethyl group and the aromatic ring.
 - ¹³C NMR: To identify all unique carbon atoms in the molecule.
 - ¹⁹F NMR: Crucial for confirming the presence and chemical environment of the two fluorine atoms.
- Mass Spectrometry (MS): To verify the molecular weight of the compound (Expected: $C_9H_9F_2NO_2 = 201.17 \text{ g/mol}$).
- High-Performance Liquid Chromatography (HPLC): To determine the purity of the sample, typically reported as a percentage area of the main peak. A purity level of >95% is standard for most research applications.
- Fourier-Transform Infrared (FTIR) Spectroscopy: To confirm the presence of key functional groups, such as N-H stretches (amine), C=O stretch (ester), and C-F bonds.

Part 3: Safety, Handling, and Storage

While a specific Safety Data Sheet (SDS) for **Ethyl 4-amino-2,5-difluorobenzoate** is not available, safety precautions can be inferred from the SDS of closely related compounds like its

isomers and analogs.[3][11][12]

General Safety Precautions:

- Hazard Statements (Anticipated): Based on analogs, the compound is likely to be harmful if swallowed (H302), cause skin irritation (H315), cause serious eye irritation (H319), and may cause respiratory irritation (H335).[3]
- Personal Protective Equipment (PPE): Always handle the compound in a well-ventilated area or a chemical fume hood.[11] Wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.[11]
- Handling: Avoid formation of dust and aerosols. Avoid contact with skin, eyes, and clothing. [11]
- Storage: Store in a tightly sealed container in a cool, dry, and dark place under an inert atmosphere.[3] Recommended storage temperature is often 2-8°C.[3]

Conclusion

Ethyl 4-amino-2,5-difluorobenzoate represents a valuable, albeit not readily available, chemical building block for advanced research. Its procurement requires a strategic approach centered on custom synthesis, demanding a rigorous supplier qualification and quality control process. By understanding the synthetic pathways, implementing a thorough analytical characterization workflow, and adhering to strict safety protocols, researchers can confidently incorporate this and other specialized fluorinated compounds into their drug discovery and materials science programs, paving the way for novel innovations.

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